

Therapeutic Potential of Cinnamimidamide Analog: A Technical Guide

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Compound of Interest

Compound Name: Cinnamimidamide hydrochloride

CAS No.: 35112-42-6

Cat. No.: B7981514

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Executive Summary

Cinnamimidamide analogs (chemical scaffold: (E)-3-phenylprop-2-imidamide) function as bioisosteres of cinnamamides but possess a distinct basic amidine center. This structural alteration dramatically shifts their pharmacological profile, enhancing affinity for ion channels (specifically NMDA receptors) and improving membrane interaction for antimicrobial efficacy.

Key Therapeutic Drivers:

- **CNS Precision:** High selectivity for the NR2B subunit of NMDA receptors, offering neuroprotection without the psychotomimetic side effects of broad-spectrum blockers (e.g., ketamine).
- **Oncology:** Dual-mechanism cytotoxicity involving HDAC inhibition and mitochondrial membrane destabilization.
- **Antimicrobial:** Cationic amidine groups facilitate bacterial membrane disruption, effective against resistant strains (MRSA).

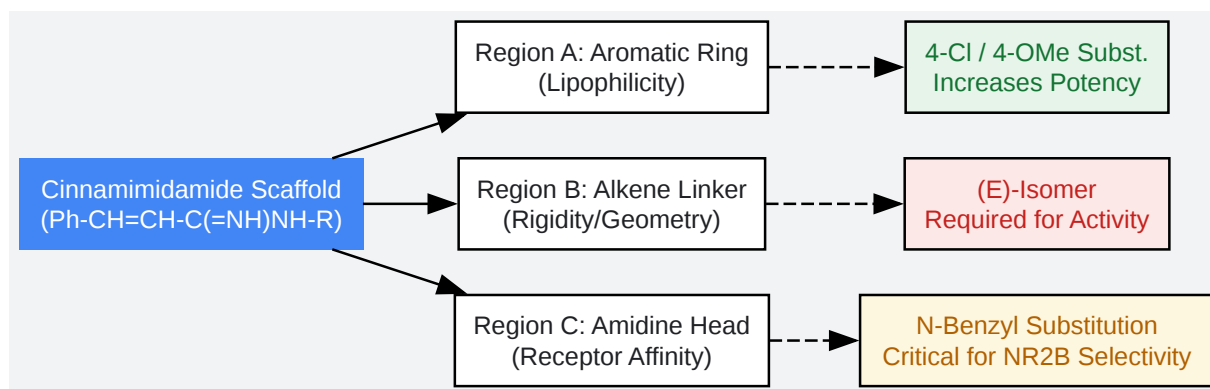
Chemical Architecture & SAR

The cinnamimidamide scaffold is defined by three pharmacophoric regions. Understanding the Structure-Activity Relationship (SAR) is critical for optimizing potency and bioavailability.

Core Scaffold Analysis

- Region A (Aromatic Tail): The phenyl ring.^[1] Electron-withdrawing groups (EWGs) like 4-Cl or 4-CF₃ increase metabolic stability and lipophilicity.
- Region B (Linker): The -unsaturated alkene. The (E)-configuration is essential for binding pocket alignment.
- Region C (Amidine Head): The protonatable nitrogen center. Substitution at the position (e.g., with a benzyl group) is the primary determinant of NR2B selectivity.

Visualization: SAR Logic



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Caption: Structural dissection of cinnamimidamide. The N-benzyl motif (Region C) is the "selectivity switch" for CNS targets.

Therapeutic Frontiers

CNS Disorders: The NMDA Antagonist Breakthrough

Unlike cinnamamide (amide), the cinnamimidamide (amidine) moiety mimics the arginine residue, allowing specific interaction with the glutamate binding site or allosteric sites on the NMDA receptor.

- Target: NR2B subunit of N-methyl-D-aspartate (NMDA) receptors.[2]
- Mechanism: Allosteric inhibition.[2] By binding to the N-terminal domain of the NR2B subunit, these analogs prevent channel opening without completely blocking synaptic transmission.
- Clinical Advantage: Avoids the "PCP-like" side effects (hallucinations, ataxia) associated with pan-NMDA blockers.
- Key Compound: N-(4-methoxybenzyl)cinnamimidamide.[1][3]

Oncology: Apoptosis & Epigenetics

Recent studies indicate cinnamimidamides act as "warheads" against cancer cells via two pathways:

- HDAC Inhibition: The hydroxamic acid-like character of hydroxy-cinnamimidamides allows zinc chelation in Histone Deacetylase (HDAC) active sites, reactivating tumor suppressor genes.
- Mitochondrial Lysis: The delocalized positive charge of the amidine allows accumulation in the negatively charged mitochondrial matrix of cancer cells, triggering ROS release and apoptosis.

Comparative Efficacy Table:

Analog Type	Primary Target	IC50 (Target Cell/Receptor)	Therapeutic Focus
N-Benzyl Cinnamimidamide	NMDA (NR2B)	15 - 50 nM	Neuropathic Pain, Stroke
4-Nitro-Cinnamimidamide	Bacterial Membrane	8 - 32 µg/mL (MIC)	MRSA, Biofilms
Hydroxy-Cinnamimidamide	HDAC / Tubulin	0.5 - 2.0 µM	Solid Tumors (Lung, Breast)

Synthesis Protocols

The synthesis of cinnamimidamides requires avoiding the hydrolysis of the sensitive amidine group. The Pinner Reaction is the gold standard for high-purity synthesis.

Protocol: Synthesis of N-Benzyl Cinnamimidamide

Objective: Synthesize N-benzyl-(E)-cinnamimidamide from cinnamionitrile.

Reagents:

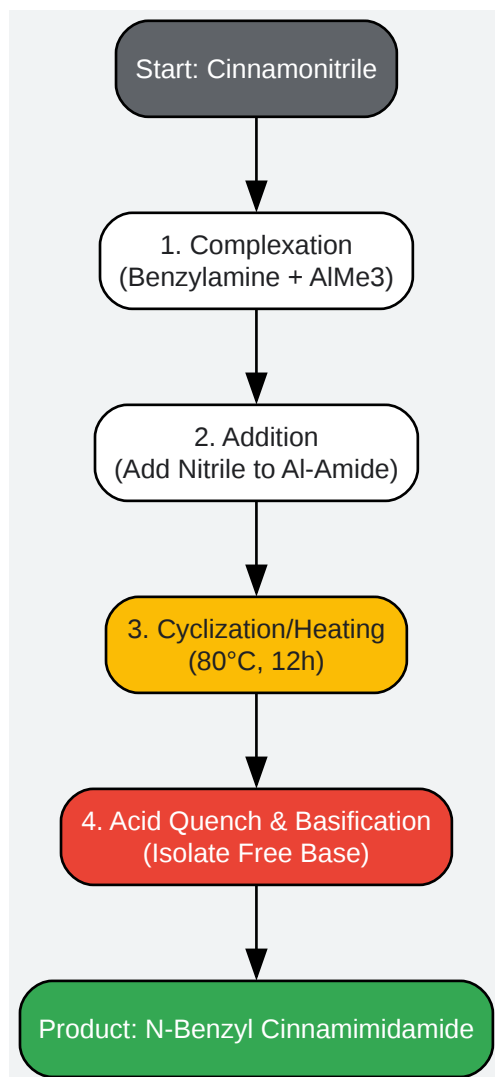
- Cinnamionitrile (1.0 eq)
- Benzylamine (1.1 eq)
- Trimethylaluminum () (1.2 eq) OR HCl/Ethanol (Pinner method)
- Solvent: Toluene (anhydrous)

Step-by-Step Methodology:

- Activation: Under argon atmosphere, dissolve benzylamine (1.1 eq) in anhydrous toluene.
- Lewis Acid Addition: Slowly add trimethylaluminum (2M in toluene) at 0°C. Caution: Pyrophoric. Stir for 30 mins to form the aluminum-amide complex.

- Coupling: Add cinnamonnitrile (1.0 eq) dropwise.
- Reflux: Heat the mixture to 80°C for 12–16 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Quenching: Cool to 0°C. Carefully quench with dilute HCl. Note: This releases methane gas.
- Extraction: Basify the aqueous layer with NaOH to pH 10. Extract with Ethyl Acetate (3x).
- Purification: The amidine is basic. Purify via flash chromatography using DCM/MeOH/NH₄OH (90:9:1).

Synthesis Workflow Diagram



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Caption: Aluminum-mediated direct amidation of nitriles to generate cinnamimidamides.

Experimental Validation (Bioassays)

To validate the therapeutic potential, the following assays are standard.

NMDA Receptor Binding Assay (Radioligand Displacement)

Purpose: Determine NR2B subunit affinity.

- Membrane Prep: Rat forebrain homogenates (rich in NR2B).
- Radioligand: [3H]-Ifenprodil (specific NR2B antagonist).
- Protocol:
 - Incubate membranes (200 µg protein) with 5 nM [3H]-Ifenprodil and varying concentrations of the cinnamimidamide analog (to M).
 - Include 10 µM Spermine to potentiate binding (optional, depending on specific site probing).
 - Incubate for 2 hours at 4°C.
 - Terminate via rapid filtration through GF/B glass fiber filters pre-soaked in 0.3% polyethylenimine.
 - Measure radioactivity via liquid scintillation counting.
- Data Analysis: Plot % displacement vs. Log[Concentration] to determine .

Antimicrobial MIC Determination

Purpose: Assess membrane-disrupting capability.

- Strains: *S. aureus* (ATCC 29213), *E. coli* (ATCC 25922).
- Protocol:
 - Prepare stock solution of analog in DMSO.
 - Dilute in Mueller-Hinton Broth to range 0.5 – 128 µg/mL in 96-well plates.
 - Inoculate with
CFU/mL bacteria.
 - Incubate at 37°C for 18–24 hours.
 - Endpoint: Lowest concentration with no visible growth (turbidity).

ADME & Pharmacokinetics

For CNS applications, Blood-Brain Barrier (BBB) penetration is the limiting factor.

- LogP Requirement: Cinnamimidamides typically have a LogP of 2.0–3.5, ideal for BBB crossing.
- Metabolic Liability: The amidine group is susceptible to hydrolysis by hepatic amidases.
- Optimization: Introduction of steric bulk (e.g., ortho-substitution on the N-benzyl ring) can retard enzymatic hydrolysis, extending half-life ().

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